

# 2-Methyl-4-octanone density 0.8258

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## Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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## Chemical and Physical Properties

The table below summarizes the key technical data for **2-Methyl-4-octanone** (CAS No. 7492-38-8) from the search results.

Property	Value / Description
CAS Number	7492-38-8 [1] [2] [3]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O [1] [2] [3]
Molecular Weight	142.24 g/mol [1] [2] [4]
IUPAC Name	2-methyloctan-4-one [2] [3] [5]
Synonyms	n-Butyl isobutyl ketone; 2-Methyloctan-4-one [1] [4]
Boiling Point	180°C [1] [3] [4]
Density	0.8258 (estimate) [1] [4]
Refractive Index	1.4150 [1] [4]

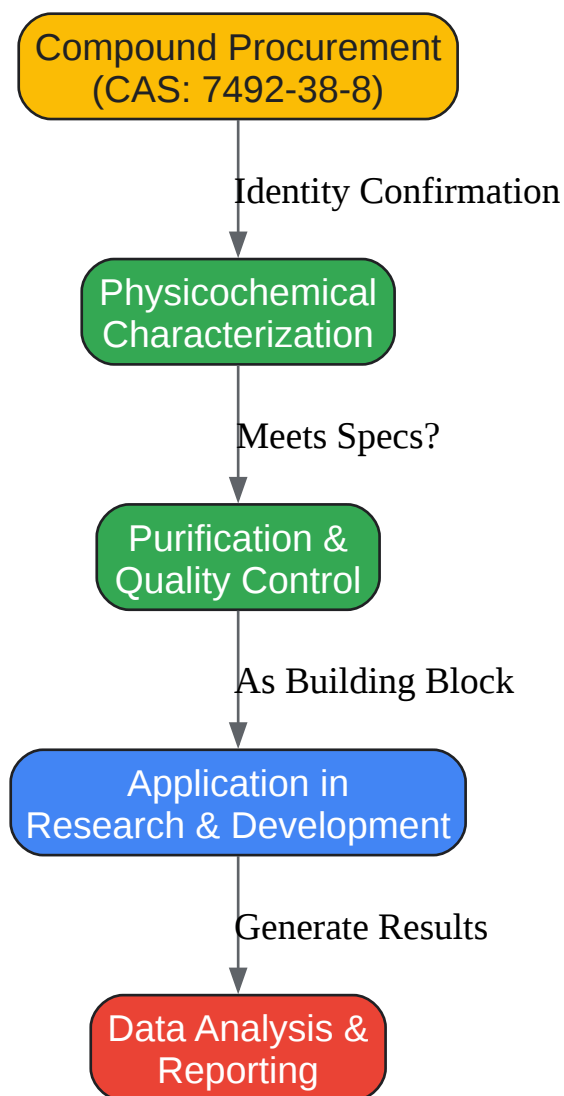
Property	Value / Description
Flash Point	57.6°C [3]
Melting Point	-18.52°C (estimate) [1] [4]
Appearance	Colorless clear liquid [1]
Storage	Store in a cool, dry place in a well-sealed container, away from oxidizing agents. Some sources recommend 2-8°C [1] [2] [5].

## Applications and Handling

- **Primary Uses:** **2-Methyl-4-octanone** serves as a **building block ketone for proteomics research** and is used in the synthesis of **pharmaceutical intermediates** [1] [2] [5].
- **Safety and Handling:** The compound should be stored away from oxidizing agents under cool, dry conditions in a well-sealed container [2] [5]. Its flash point of **57.6°C** classifies it as a flammable liquid, requiring appropriate safety measures [3].

## Molecular Structure Workflow

Although specific experimental protocols were not found, the diagram below illustrates a general workflow for utilizing a compound like **2-Methyl-4-octanone** in research, from procurement to application.



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## References

1. - 2 - METHYL - 4 CAS#: 7492-38-8 OCTANONE [chemicalbook.com]
2. - 2 - Methyl - 4 , 99% 5 g | Buy Online | Thermo Scientific Alfa... octanone [fishersci.co.uk]

3. -methyloctan- 2 -one | CAS#:7492-38-8 | Chemsr4 [chemsrc.com]

4. - 2 - METHYL - 4 | 7492-38-8 OCTANONE [chemicalbook.com]

5. - 2 - Methyl - 4 , 99%, Thermo Scientific... | Fisher Scientific octanone [fishersci.ca]

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